

Application Notes and Protocols for ETHYL 5H-OCTAFLUOROPENTANOATE

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Compound of Interest

Compound Name: ETHYL 5H-OCTAFLUOROPENTANOATE

Cat. No.: B1333793

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For Researchers, Scientists, and Drug Development Professionals

This document provides detailed procedures for the safe handling and storage of **ETHYL 5H-OCTAFLUOROPENTANOATE** (CAS: 2795-50-8). Adherence to these guidelines is crucial for ensuring laboratory safety and maintaining the integrity of the compound for research and development purposes.

Quantitative Data Summary

The physical and chemical properties of **ETHYL 5H-OCTAFLUOROPENTANOATE** are summarized in the table below for easy reference.

Property	Value
CAS Number	2795-50-8
Molecular Formula	C7H6F8O2
Molecular Weight	274.11 g/mol [1]
Appearance	Colorless to Almost colorless clear liquid
Purity	>98.0% (GC)
Density	1.458 g/cm ³ [2][3]
Boiling Point	140-180°C[2][3]
Refractive Index	1.326[3]

Safety and Handling Protocols

ETHYL 5H-OCTAFLUOROPENTANOATE is a flammable liquid and requires careful handling to prevent exposure and ensure a safe laboratory environment.

Personal Protective Equipment (PPE)

Appropriate PPE must be worn at all times when handling this compound.

- **Eye and Face Protection:** Chemical safety goggles are mandatory. In situations with a higher risk of splashing, a face shield should be worn in addition to goggles.
- **Hand Protection:** Chemical-resistant gloves, such as nitrile rubber, are required. It is advisable to change gloves immediately if they become contaminated.
- **Skin and Body Protection:** A laboratory coat must be worn. For procedures with a higher risk of exposure, a chemical-resistant apron or coveralls should be worn over the lab coat.
- **Respiratory Protection:** Work should be conducted in a well-ventilated area, preferably within a certified chemical fume hood, to minimize inhalation of vapors.

General Handling Procedures

- Always handle **ETHYL 5H-OCTAFLUOROPENTANOATE** in a well-ventilated area or a chemical fume hood.
- Avoid direct contact with skin and eyes.
- Prevent the formation of vapors and aerosols.
- Keep the compound away from heat, sparks, open flames, and other ignition sources.^[4] No smoking is permitted in the handling area.
- Use non-sparking tools to prevent ignition.
- Ground and bond containers and receiving equipment to prevent static discharge.
- Wash hands thoroughly after handling the compound.

First Aid Measures

In case of accidental exposure, follow these first aid procedures:

- If Inhaled: Move the person to fresh air. If breathing is difficult, seek medical attention.
- In Case of Skin Contact: Immediately remove all contaminated clothing. Rinse the affected skin area with plenty of water. If skin irritation occurs, get medical advice.
- In Case of Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing. If eye irritation persists, seek medical attention.
- If Swallowed: Rinse mouth with water. Do NOT induce vomiting. Seek immediate medical attention.

Storage Procedures

Proper storage is essential for maintaining the stability and quality of **ETHYL 5H-OCTAFLUOROPENTANOATE**.

- Keep the container tightly closed.

- Store in a dry, cool, and well-ventilated place.
- Keep away from heat, sparks, and open flames.
- Protect from direct sunlight.
- Store away from incompatible materials such as strong oxidizing agents, strong acids, and strong bases.

Experimental Protocols

The following is a representative protocol for preparing a standard solution of **ETHYL 5H-OCTAFLUOROPENTANOATE**.

Protocol: Preparation of a 10 mM Standard Solution

Objective: To prepare a 100 mL of a 10 mM standard solution of **ETHYL 5H-OCTAFLUOROPENTANOATE** in a suitable solvent (e.g., Acetonitrile).

Materials:

- **ETHYL 5H-OCTAFLUOROPENTANOATE** (CAS: 2795-50-8)
- Acetonitrile (HPLC grade or equivalent)
- 100 mL volumetric flask
- Analytical balance
- Micropipette or glass pipette
- Beaker
- Spatula
- Appropriate PPE (safety goggles, nitrile gloves, lab coat)

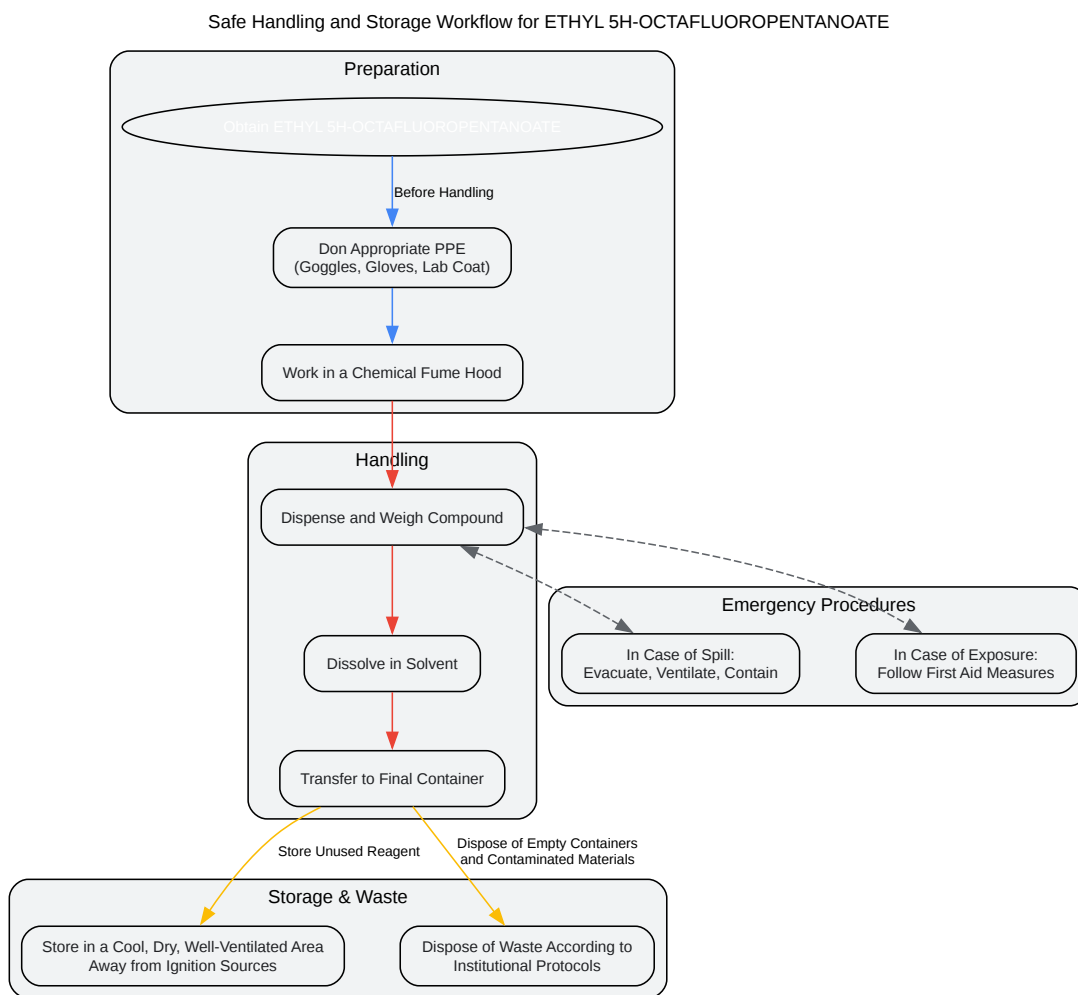
Procedure:

- Pre-calculation:
 - Molecular Weight (MW) of **ETHYL 5H-OCTAFLUOROPENTANOATE** = 274.11 g/mol
 - Desired Concentration (C) = 10 mM = 0.010 mol/L
 - Volume of Solution (V) = 100 mL = 0.100 L
 - Calculate the required mass (m) of the compound:
 - $m = C * V * MW$
 - $m = 0.010 \text{ mol/L} * 0.100 \text{ L} * 274.11 \text{ g/mol} = 0.27411 \text{ g}$
- Preparation:
 - Ensure all work is performed inside a chemical fume hood.
 - Don the appropriate PPE.
 - Place a clean, dry beaker on the analytical balance and tare it.
 - Carefully weigh approximately 0.274 g of **ETHYL 5H-OCTAFLUOROPENTANOATE** into the beaker. Record the exact mass.
 - Add a small amount of acetonitrile (approximately 20-30 mL) to the beaker and gently swirl to dissolve the compound completely.
 - Quantitatively transfer the dissolved solution into a 100 mL volumetric flask.
 - Rinse the beaker with small portions of acetonitrile and add the rinsings to the volumetric flask to ensure all the compound is transferred.
 - Add acetonitrile to the volumetric flask until the bottom of the meniscus reaches the calibration mark.
 - Cap the volumetric flask and invert it several times to ensure the solution is homogeneous.

- Label the flask clearly with the name of the compound, the exact concentration, the solvent, the date of preparation, and your initials.
- Storage of the Solution:
 - Store the prepared solution in a tightly sealed container in a cool, dark place. Refer to the general storage guidelines for the neat compound.

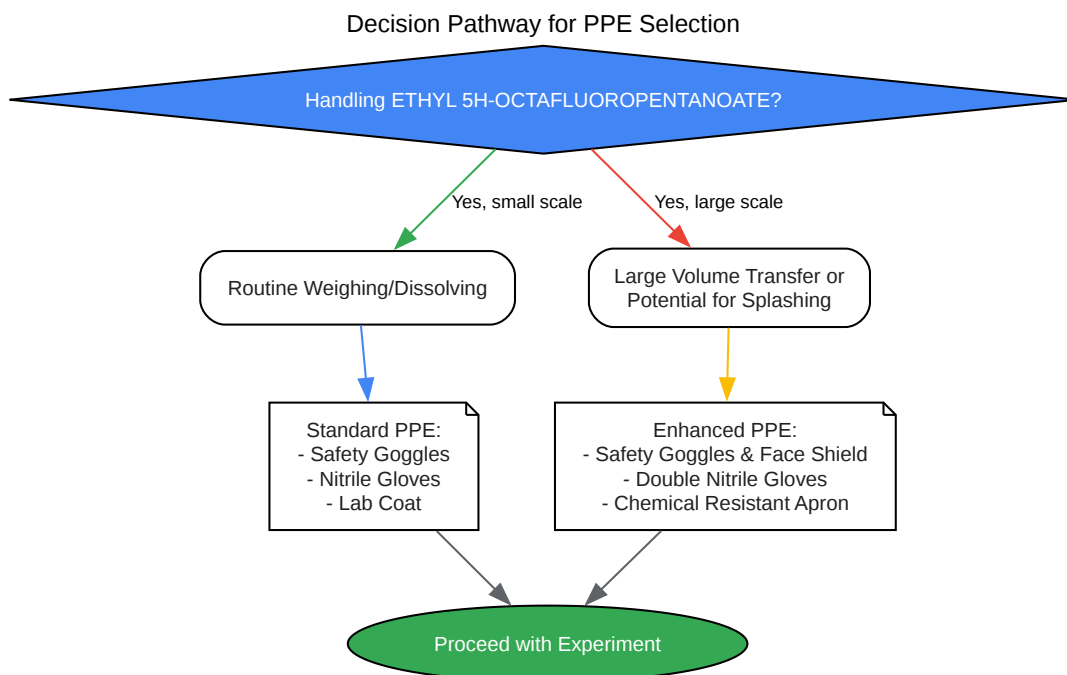
Visualized Workflows and Pathways

The following diagrams illustrate key logical relationships and workflows for handling and storage.



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Caption: Workflow for Safe Handling of **ETHYL 5H-OCTAFLUOROPENTANOATE**.



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